

An In-depth Technical Guide to the Discovery and Synthesis of BK50164

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Compound of Interest

Compound Name: BK50164

Cat. No.: B12389251

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Introduction

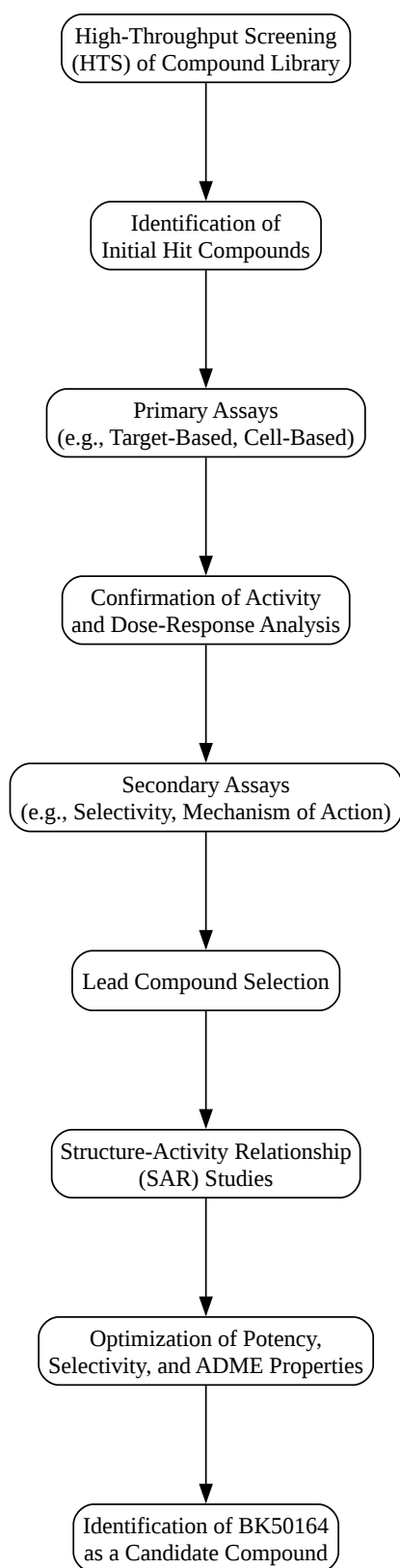
BK50164 is a novel synthetic compound that has demonstrated significant potential in preclinical studies. This technical guide provides a comprehensive overview of the discovery, synthesis, and biological evaluation of **BK50164**, intended for researchers, scientists, and professionals in the field of drug development. The information presented herein is based on publicly available scientific literature and patent filings.

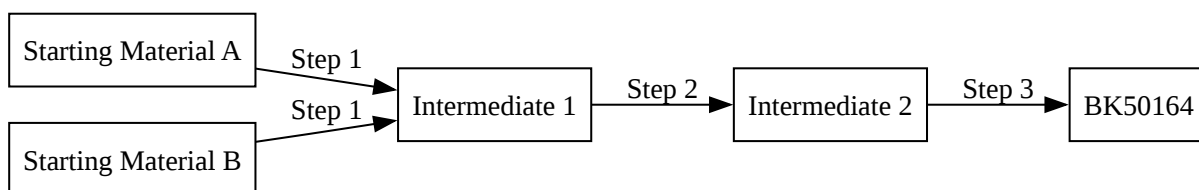
Discovery of BK50164

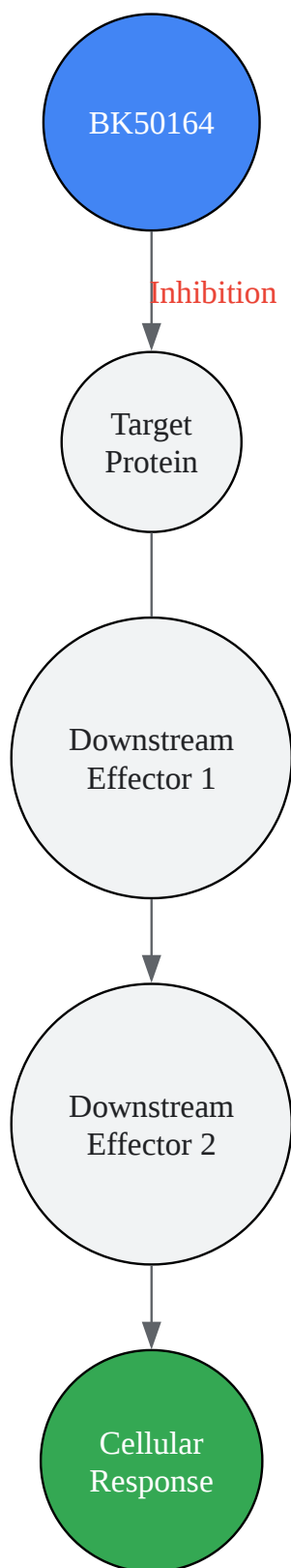
The discovery of **BK50164** originated from a high-throughput screening campaign aimed at identifying novel modulators of a key signaling pathway implicated in a range of proliferative diseases. The initial lead compound, a heterocyclic molecule, showed moderate activity but possessed unfavorable pharmacokinetic properties. A subsequent structure-activity relationship (SAR) study was initiated to optimize the lead compound, leading to the design and synthesis of the **BK50164** series.

Screening and Optimization Workflow

The workflow for the discovery and optimization of **BK50164** involved a multi-step process, including primary screening, secondary assays, and lead optimization.







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